

An In-depth Technical Guide to the Physical Properties of Cinnamyl Isobutyrate

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Compound of Interest

Compound Name: Cinnamyl isobutyrate

Cat. No.: B7804189

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **cinnamyl isobutyrate**, a fragrance and flavoring agent also studied for its potential therapeutic properties.^[1] The document details the physical characteristics of this compound, presents standardized methodologies for determining its key thermal properties, and offers a structured summary of available data.

Introduction to Cinnamyl Isobutyrate

Cinnamyl isobutyrate (CAS No. 103-59-3) is an organic compound with the molecular formula $C_{13}H_{16}O_2$.^[1] It is described as a colorless to pale yellow liquid with a sweet, balsamic, and fruity odor.^{[2][3]} This ester is almost insoluble in water but soluble in alcohol and oils.^[4] Beyond its primary use in the flavor and fragrance industry, it has been a subject of study for potential antimicrobial and antioxidant effects, making it a compound of interest in pharmaceutical research.^[1]

Physical Properties Data

The accurate determination of physical properties such as melting and boiling points is crucial for the identification, purity assessment, and handling of chemical substances. The data for **cinnamyl isobutyrate** are summarized below.

Table 1: Quantitative Data for **Cinnamyl Isobutyrate**

Property	Value	Conditions
Boiling Point	295.00 to 297.00 °C	@ 760.00 mm Hg[1][2][3][5]
254 °C	(literature value, may vary)[4] [6][7]	
Melting Point	Not Applicable	Cinnamyl isobutyrate is a liquid at room temperature.[6]
Density	1.008 g/mL	@ 25 °C[4]
Refractive Index	1.5230 to 1.5280	@ 20 °C[1][5]
Vapor Pressure	0.002000 mmHg	@ 20.00 °C[2][5]
Flash Point	> 100 °C (> 212 °F)	[2][5]

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of boiling and melting points. While **cinnamyl isobutyrate** is a liquid at standard conditions, the melting point protocol is included for broader applicability to other substances.

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[8] A common and accurate method for small sample volumes is the micro-boiling point determination.[9]

Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with oil bath or a metal heating block)[9][10]
- Sample of **cinnamyl isobutyrate**

Procedure:

- **Sample Preparation:** Place a few milliliters of **cinnamyl isobutyrate** into the small test tube.
- **Capillary Insertion:** Place the capillary tube, with its open end down, into the test tube containing the sample.
- **Apparatus Setup:** Secure the test tube to a thermometer, ensuring the sample is aligned with the thermometer bulb. Immerse the assembly into the heating bath (Thiele tube or heating block).^[11]
- **Heating:** Begin heating the apparatus slowly. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.^[9]
- **Observation:** Continue gentle heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the liquid has reached its boiling point.
- **Temperature Recording:** Stop heating. The stream of bubbles will slow down and eventually stop. The moment the liquid is drawn back into the capillary tube, record the temperature. This is the boiling point of the liquid.^[9]
- **Verification:** Allow the apparatus to cool and repeat the procedure to ensure a consistent and accurate reading.

For solid compounds, the melting point is a key indicator of purity.^[12] A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, whereas impurities tend to depress and broaden the melting range.^{[10][12]}

Materials:

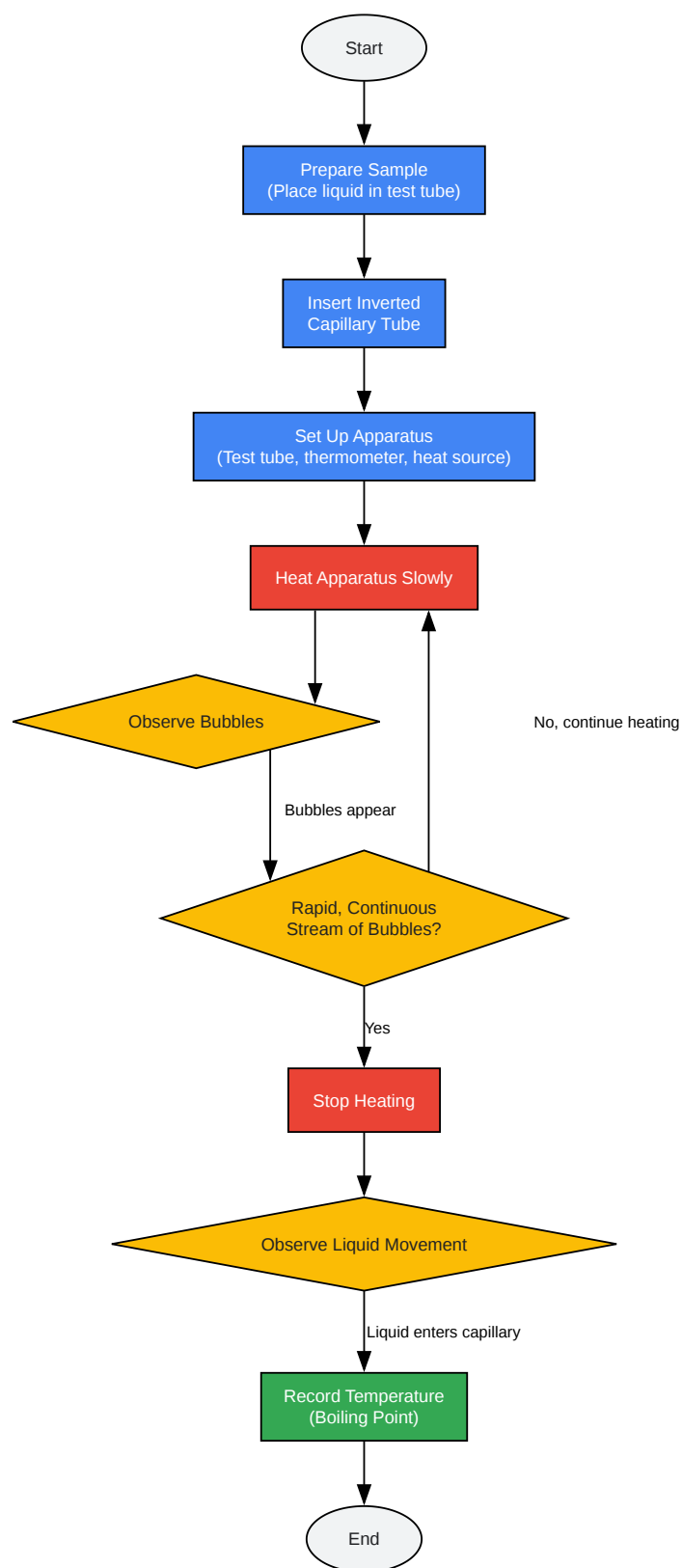
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)^{[10][12]}
- Capillary tubes (sealed at one end)
- Solid sample (finely powdered and dry)
- Thermometer

Procedure:

- **Sample Loading:** Press the open end of a capillary tube into a small amount of the powdered sample. Tap the sealed end on a hard surface to pack the solid into the bottom of the tube to a height of 2-3 mm.[\[13\]](#)
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Rapid Heating (Optional):** If the approximate melting point is unknown, heat the sample rapidly to get a preliminary reading. Allow the apparatus to cool before proceeding.[\[12\]](#)
- **Slow Heating:** Heat the sample at a slow, controlled rate (approximately 1-2°C per minute) as the temperature approaches the expected melting point.[\[10\]](#)
- **Observation and Recording:** Record the temperature at which the first droplet of liquid appears. This is the start of the melting range. Continue heating slowly and record the temperature at which the last crystal of the solid melts completely. This is the end of the melting range.[\[10\]](#)[\[13\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the generalized workflow for determining the boiling point of a liquid substance using the capillary method.



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Caption: Workflow for Boiling Point Determination.

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